

Neopentane: A Comprehensive Technical Guide to its CAS Registry and Safety Data

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Compound of Interest

Compound Name: Neopentane

Cat. No.: B1206597

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This technical guide provides an in-depth overview of the chemical compound **neopentane**, focusing on its Chemical Abstracts Service (CAS) number and a detailed analysis of its safety data sheet. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who handle or may be exposed to this substance.

Chemical Identification

Neopentane, also known as 2,2-dimethylpropane, is a double-branched-chain alkane. Its unique symmetrical structure influences its physical and chemical properties.

CAS Number: 463-82-1[1][2][3]

This unique numerical identifier is assigned by the Chemical Abstracts Service and is used for the unambiguous identification of the chemical substance.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **neopentane**. This data is crucial for understanding its behavior under various experimental and environmental conditions.

Property	Value	Reference
Molecular Formula	C5H12	[2][4]
Molecular Weight	72.15 g/mol	[2][4]
Appearance	Colorless gas	[4]
Odor	Mild, gasoline-like	[5]
Boiling Point	9.5 °C (49.1 °F)	[5]
Melting Point	-16.6 °C (2.1 °F)	
Flash Point	< -7 °C (< 19.4 °F)	[5]
Autoignition Temperature	450 °C (842 °F)	[5]
Vapor Pressure	1034 mmHg at 21 °C	
Vapor Density	2.49 (Air = 1)	[5]
Solubility in Water	Insoluble	[5]
LogP (Octanol-Water Partition Coefficient)	3.11	[5]

Safety and Hazard Information

Neopentane is classified as a highly flammable gas and can pose several hazards. The following tables summarize the key safety information extracted from its Safety Data Sheet (SDS).

Hazard Classification

Hazard Class	Category
Flammable Gases	1
Gases Under Pressure	Liquefied gas
Simple Asphyxiant	

Exposure Limits

Organization	Limit
ACGIH TLV (TWA)	1000 ppm

NFPA 704 Diamond

Health	Flammability	Instability	Special
1	4	0	

Note: NFPA 704 ratings are for general guidance and should be used in conjunction with a full safety assessment.

Experimental Protocols

While specific, detailed experimental protocols for **neopentane** are proprietary to the testing agencies, this section outlines the general methodologies for key safety-related experiments based on standard regulatory guidelines.

Acute Inhalation Toxicity

The acute inhalation toxicity of a substance like **neopentane** is typically determined using a standardized protocol, often following OECD or EPA guidelines.

Objective: To determine the concentration of a substance that causes mortality in 50% of a test population (LC50) following a short-term inhalation exposure.

General Protocol:

- **Test Animals:** Typically, young adult rats of a specific strain are used.
- **Exposure:** Animals are placed in an inhalation chamber and exposed to a specific concentration of **neopentane** gas for a set duration, usually 4 hours.
- **Observation:** Following exposure, the animals are observed for a period of 14 days for any signs of toxicity, including changes in behavior, body weight, and mortality.

- Necropsy: At the end of the observation period, all animals are euthanized and a gross necropsy is performed to identify any target organs of toxicity.
- Data Analysis: The LC50 value is calculated using statistical methods.

Flammability Testing

The flammability limits of a gas are determined to understand the concentration range in which it can ignite in the presence of an ignition source.

Objective: To determine the lower and upper flammability limits (LFL and UFL) of **neopentane** in air.

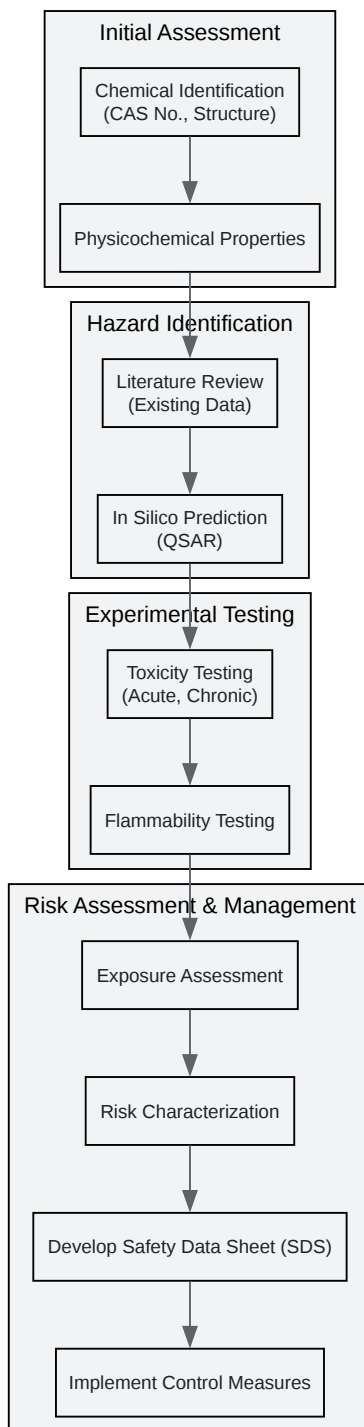
General Protocol:

- Apparatus: A closed cylindrical vessel equipped with an ignition source (e.g., a spark plug) and a pressure sensor is used.
- Gas Mixture Preparation: A known concentration of **neopentane** in the air is introduced into the vessel.
- Ignition: The ignition source is activated.
- Observation: The pressure rise within the vessel is measured. A significant pressure rise indicates that combustion has occurred.
- Data Analysis: The test is repeated with different concentrations of **neopentane** to determine the lowest concentration (LFL) and the highest concentration (UFL) at which ignition occurs.

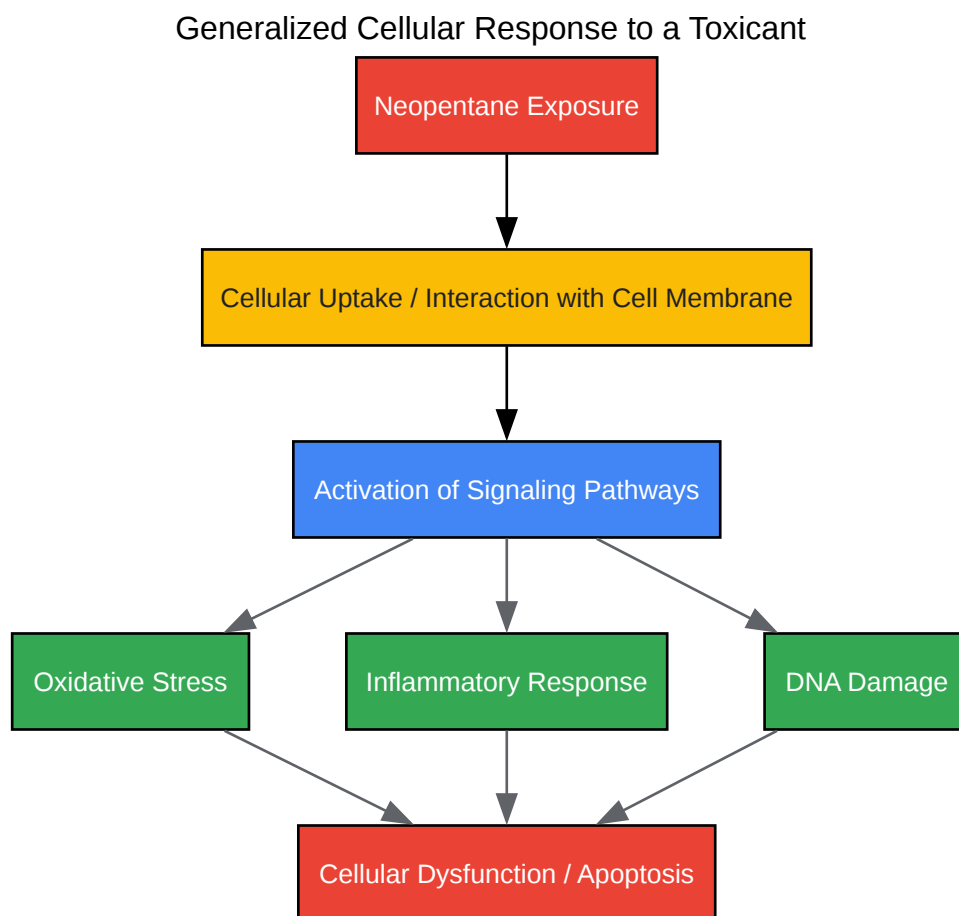
Visualizations

The following diagrams illustrate key concepts related to the safety and evaluation of **neopentane**.

General Workflow for Chemical Safety Evaluation

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Caption: A flowchart illustrating the general workflow for evaluating the safety of a chemical substance.



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Caption: A simplified diagram showing potential cellular responses to a toxic substance.

Conclusion

This technical guide provides essential information regarding the CAS number and safety data for **neopentane**. A thorough understanding of its physicochemical properties and potential hazards is critical for its safe handling in a research and development setting. The provided general experimental protocols and workflow diagrams offer a framework for the safety

assessment of this and other chemical substances. Researchers and professionals are advised to always consult the most current and complete Safety Data Sheet provided by the supplier before handling **neopentane**.

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References

- 1. hhpptv.ornl.gov [hhpptv.ornl.gov]
- 2. Flammability ASTM D635, ISO 3795 [intertek.com]
- 3. ec.europa.eu [ec.europa.eu]
- 4. researchgate.net [researchgate.net]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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